

# BnO-PEG5-OH: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: BnO-PEG5-OH

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This in-depth technical guide provides essential safety and handling information for **BnO-PEG5-OH** (CAS No. 57671-28-0), a polyethylene glycol (PEG)-based PROTAC linker utilized in the synthesis of Proteolysis Targeting Chimeras.<sup>[1]</sup> Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research outcomes.

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The key properties of **BnO-PEG5-OH** are summarized in the table below.

Property	Value	Source
CAS Number	57671-28-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C17H28O6	<a href="#">[1]</a>
Molecular Weight	328.401 g/mol	<a href="#">[1]</a>
Appearance	Liquid	<a href="#">[2]</a>
Purity	>95%	<a href="#">[2]</a> <a href="#">[3]</a>
Density	1.1 ± 0.1 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	437.2 ± 40.0 °C at 760 mmHg	<a href="#">[1]</a>
Flash Point	218.2 ± 27.3 °C	<a href="#">[1]</a>
Vapor Pressure	0.0 ± 1.1 mmHg at 25°C	<a href="#">[1]</a>
Solubility	Soluble in water.	<a href="#">[4]</a>
LogP	-0.18	<a href="#">[1]</a>

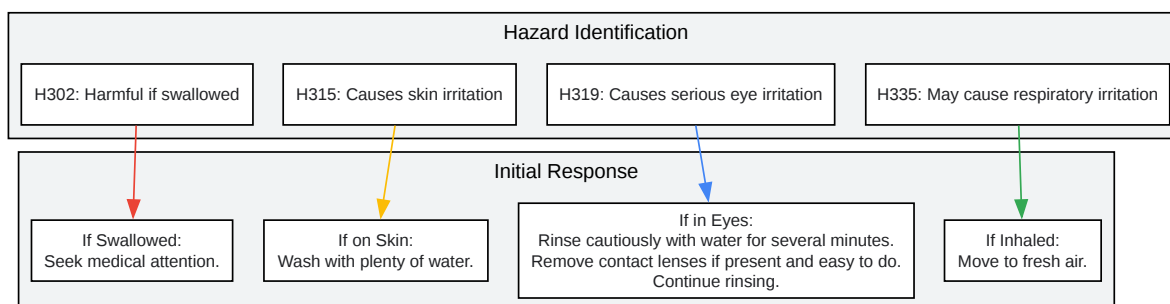
## Hazard Identification and Safety Precautions

**BnO-PEG5-OH** is classified as a hazardous substance. The following table outlines its hazard classifications and corresponding precautionary measures.

Hazard Information	Details	Source
Pictogram	[2]	
Signal Word	Warning	[2]
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]

The following diagram illustrates the logical workflow for hazard identification and the initial response actions.

Figure 1: Hazard Identification and Initial Response Workflow



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Caption: Hazard Identification and Initial Response Workflow for **BnO-PEG5-OH**.

## Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is paramount when working with **BnO-PEG5-OH**. The following procedures are based on established safety guidelines for handling potentially hazardous chemicals.

## Personal Protective Equipment (PPE)

Before handling **BnO-PEG5-OH**, ensure the following personal protective equipment is worn:

- Eye Protection: Use appropriate safety glasses.
- Hand Protection: Wear appropriate chemical-resistant gloves (minimum requirement: standard BS EN 374:2003). Gloves should be inspected before use.
- Body Protection: Wear an appropriate protective lab coat.

- Respiratory Protection: If a risk assessment indicates it is necessary, use a suitable respirator.

## Engineering Controls

- Ventilation: Use in a well-ventilated area. A chemical fume hood is recommended for all handling procedures.[\[5\]](#)
- Safety Equipment: Ensure the laboratory is equipped with a safety shower and an eyewash station.

## Handling Procedures

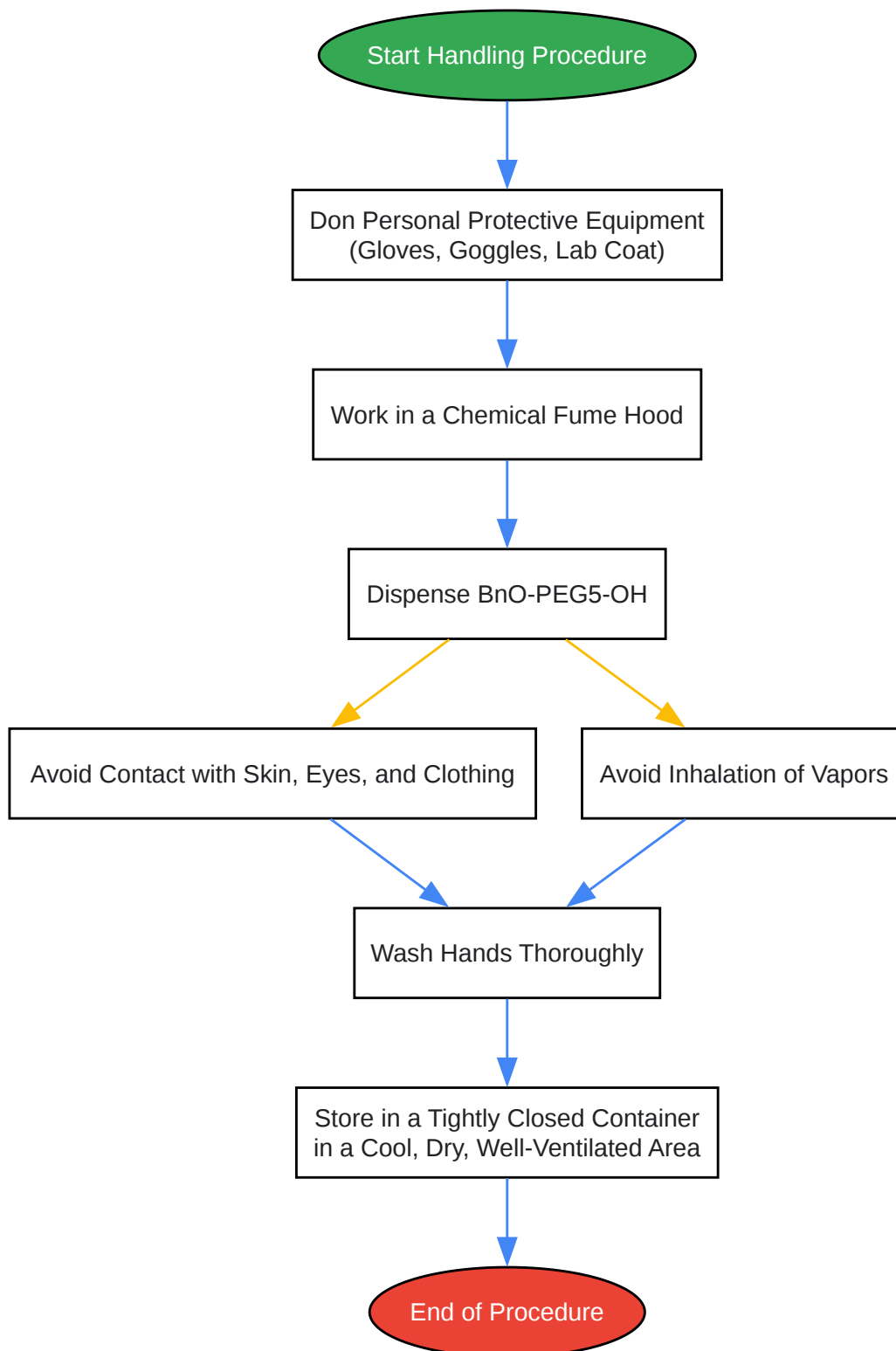
- Preparation: Read and understand the Safety Data Sheet (SDS) before use. Ensure all necessary PPE is donned correctly.
- Dispensing:
  - Handle the substance in a chemical fume hood.[\[5\]](#)
  - Avoid inhalation of vapors or mists.[\[5\]](#)
  - Prevent contact with eyes, skin, and clothing.[\[5\]](#)
  - Avoid the formation of aerosols.[\[5\]](#)
- General Hygiene:
  - Wash hands thoroughly after handling.
  - Wash contaminated clothing before reuse.
  - Keep away from sources of ignition.[\[5\]](#)
  - Avoid prolonged or repeated exposure.[\[5\]](#)

## Storage Conditions

- Temperature: Store in a cool, well-ventilated area.<sup>[5]</sup> Some sources recommend storing at room temperature, sealed in a dry environment.<sup>[2]</sup> For long-term storage, -20°C is recommended.<sup>[4]</sup>
- Container: Keep the container tightly closed.
- Incompatible Materials: Avoid strong acids/alkalis and strong oxidizing/reducing agents.<sup>[5]</sup>

The following diagram outlines the recommended workflow for the safe handling of **BnO-PEG5-OH**.

Figure 2: Safe Handling and Storage Workflow

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